

Technical Support Center: Best Practices for Storing Lyophilized Galantide (M15)

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Compound of Interest

Compound Name: Galantide (M15)

Cat. No.: B10795280

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This guide provides a comprehensive technical resource for researchers, scientists, and drug development professionals on the optimal storage and handling of lyophilized Galantide, also known as M15. Adherence to these best practices is critical for ensuring the peptide's stability, potency, and the reproducibility of your experimental results.

Introduction to Galantide (M15)

Galantide (M15) is a 20-amino acid chimeric peptide that functions as a high-affinity, reversible galanin receptor antagonist.^{[1][2][3]} It is synthesized from the N-terminal fragment of galanin (1-12) and a C-terminal fragment of substance P (5-11).^[3] Its sequence is H-Gly-Trp-Thr-Leu-Asn-Ser-Ala-Gly-Tyr-Leu-Leu-Gly-Pro-Gln-Gln-Phe-Phe-Gly-Leu-Met-NH₂.^{[2][4][5][6]} The presence of specific amino acid residues, such as Tryptophan (Trp), Methionine (Met), and Glutamine (Gln), makes Galantide susceptible to particular degradation pathways, necessitating strict storage and handling protocols.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for lyophilized **Galantide (M15)**?

A1: For long-term stability, lyophilized **Galantide (M15)** should be stored at -20°C or below.^[1]^[2]^[4] Several suppliers recommend this temperature to ensure the peptide's integrity over time.^[1]^[2]^[4]^[7] The lyophilized powder should be kept in a tightly sealed vial to prevent moisture absorption, as the peptide is hygroscopic.^[4]^[5] Additionally, protection from light is crucial to prevent photodegradation.^[4]^[5]

Q2: Can I store lyophilized Galantide at 4°C or room temperature?

A2: While short-term storage at 4°C or even ambient temperature during shipping is generally acceptable, it is not recommended for long-term preservation.^[7] For periods longer than a few days, storage at -20°C or lower is essential to minimize degradation.

Q3: What is the shelf-life of lyophilized **Galantide (M15)** when stored correctly?

A3: When stored at -20°C or below, protected from light and moisture, lyophilized Galantide is expected to be stable for at least one year, with some suppliers guaranteeing this timeframe.^[4]^[5] One supplier suggests that at -20°C, the peptide can be stable for one year, and for up to two years at -80°C.^[6]

Q4: How should I reconstitute lyophilized **Galantide (M15)**?

A4: Galantide is soluble in distilled water.^[4]^[5]^[7] For a solution up to 2 mg/ml, sterile, distilled water is a suitable solvent.^[4]^[5] If higher concentrations are required or if solubility issues arise, acetonitrile can be used.^[4]^[5] It is crucial to use sterile techniques and high-purity solvents to avoid contamination.

Q5: What are the recommended storage conditions for reconstituted **Galantide (M15)**?

A5: Once reconstituted, it is imperative to aliquot the Galantide solution into single-use volumes and store them at -20°C.^[4]^[5] This practice minimizes waste and, critically, avoids repeated freeze-thaw cycles which can significantly degrade the peptide. One manufacturer specifies that in solvent, Galantide can be stored for up to one month at -20°C and up to six months at -80°C.^[6]

Troubleshooting Guide

Issue 1: Difficulty Dissolving the Lyophilized Peptide

- Cause: The peptide may have aggregated, or the chosen solvent may not be optimal for the desired concentration.
- Solution Workflow:
 - Initial Solvent Choice: Begin with sterile, distilled water as recommended.[\[4\]](#)[\[5\]](#)[\[7\]](#)
 - Gentle Agitation: Do not vigorously vortex or shake the vial. Instead, gently swirl or roll the vial to facilitate dissolution.
 - Alternative Solvent: If the peptide remains insoluble in water at your target concentration, consider using a minimal amount of acetonitrile to first dissolve the peptide, followed by the dropwise addition of your aqueous buffer while gently mixing.[\[4\]](#)[\[5\]](#)
 - Sonication: In some cases, brief sonication in a water bath can help break up aggregates. However, this should be done with caution to avoid heating the sample, which can accelerate degradation.

Issue 2: Reduced Peptide Activity in Experiments

- Cause: This is often due to degradation of the peptide from improper storage or handling. The key chemical liabilities in the Galantide sequence are oxidation of Methionine (Met) and Tryptophan (Trp), and deamidation of Glutamine (Gln).
- Prevention and Mitigation:
 - Oxidation: The Met and Trp residues in Galantide are susceptible to oxidation.
 - Prevention: Store lyophilized powder under an inert gas if possible. When reconstituted, use degassed, oxygen-free water or buffers. Minimize the headspace in your storage vials.
 - Troubleshooting: If you suspect oxidation, it is difficult to reverse. It is best to use a fresh vial of peptide.
 - Deamidation: The two Gln residues can undergo deamidation, especially at neutral or alkaline pH.

- Prevention: Reconstitute and store the peptide in a buffer with a slightly acidic pH (e.g., pH 5-6) if your experimental conditions allow. Avoid prolonged storage in basic solutions.
- Freeze-Thaw Cycles: Repeatedly freezing and thawing a peptide solution can cause aggregation and degradation.
 - Prevention: Aliquot the reconstituted peptide into single-use volumes immediately after preparation.^{[4][5]} This is the most effective way to avoid this issue.

Issue 3: Visible Precipitates or Cloudiness in the Reconstituted Solution

- Cause: This is a clear sign of peptide aggregation. Aggregation can be influenced by peptide concentration, pH, temperature, and ionic strength of the buffer.
- Solution Workflow:
 - Centrifugation: Briefly centrifuge the vial to pellet the aggregates. Carefully transfer the supernatant to a new, clean tube. Note that the concentration of the soluble peptide in the supernatant will be lower than the intended concentration.
 - Solubility Optimization:
 - pH Adjustment: Peptide solubility is often lowest at its isoelectric point (pI). Adjusting the pH of the buffer away from the pI can improve solubility.
 - Concentration: Try working with a lower peptide concentration.
 - Disaggregating Agents: As a last resort for non-biological applications, denaturing agents like Guanidine HCl or Urea can be used to solubilize aggregated peptides. However, these will disrupt the peptide's structure and are generally not suitable for cell-based or in vivo experiments.

Data Summary and Protocols

Storage Condition Summary

Form	Condition	Temperature	Duration	Key Considerations
Lyophilized	Long-term	-20°C or below	≥ 1 year[4][5][6]	Protect from light and moisture (hygroscopic)[4][5]
Short-term	4°C or Ambient	Days	For transient periods like shipping	
Reconstituted	Working Aliquots	-20°C	Up to 1 month[6]	Aliquot to avoid freeze-thaw cycles
-80°C	Up to 6 months[6]			

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **Galantide (M15)**

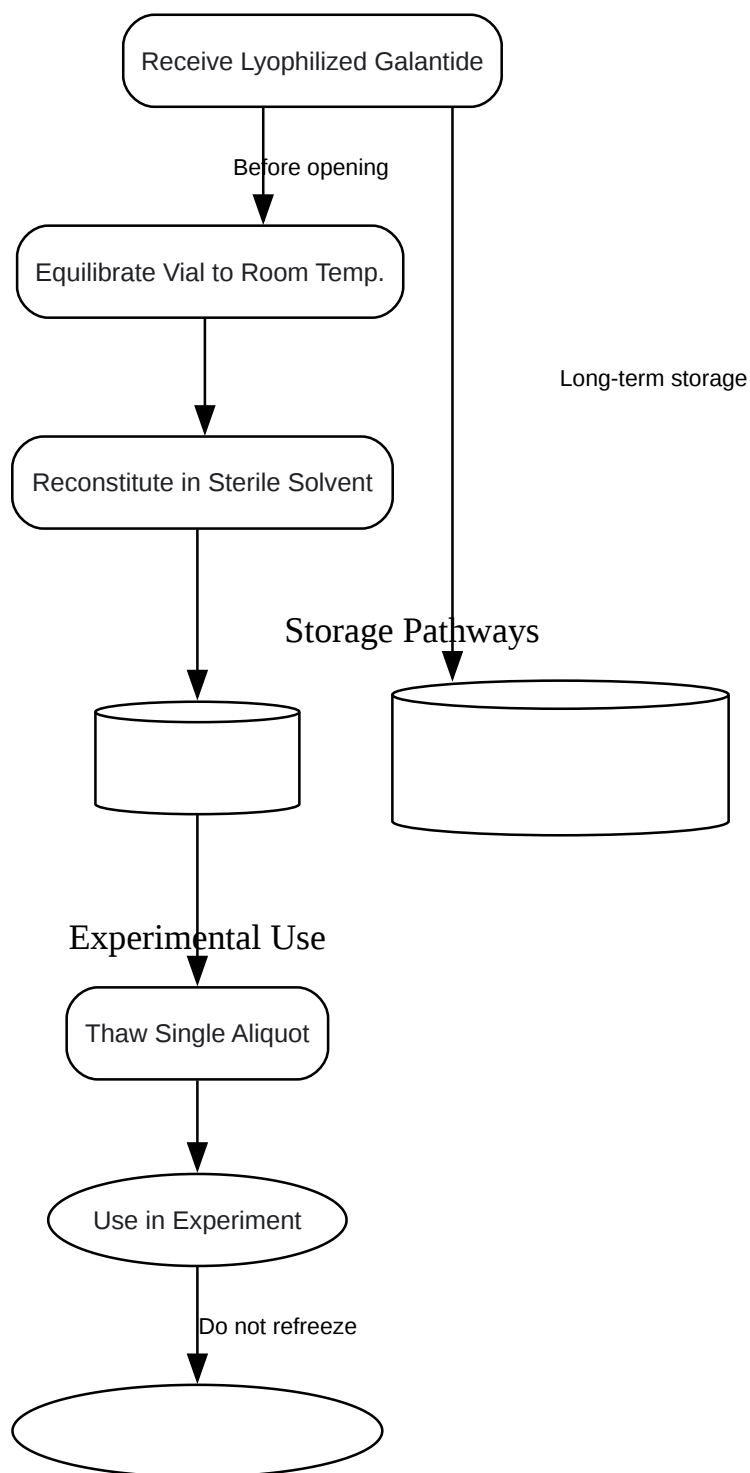
- **Equilibration:** Before opening, allow the vial of lyophilized Galantide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the cold peptide powder.
- **Solvent Preparation:** Use sterile, high-purity distilled water or a suitable sterile buffer. If oxidation is a concern, degas the solvent by sparging with an inert gas (e.g., argon or nitrogen) or by using a sonication/vacuum cycle.
- **Dissolution:** Under sterile conditions, add the desired volume of solvent to the vial.
- **Mixing:** Gently swirl or roll the vial to dissolve the peptide. Avoid vigorous shaking or vortexing to minimize the risk of aggregation.
- **Aliquoting:** Once fully dissolved, immediately divide the solution into single-use aliquots in low-protein-binding microcentrifuge tubes.

- Storage: Store the aliquots at -20°C or -80°C until use.

Visualizations

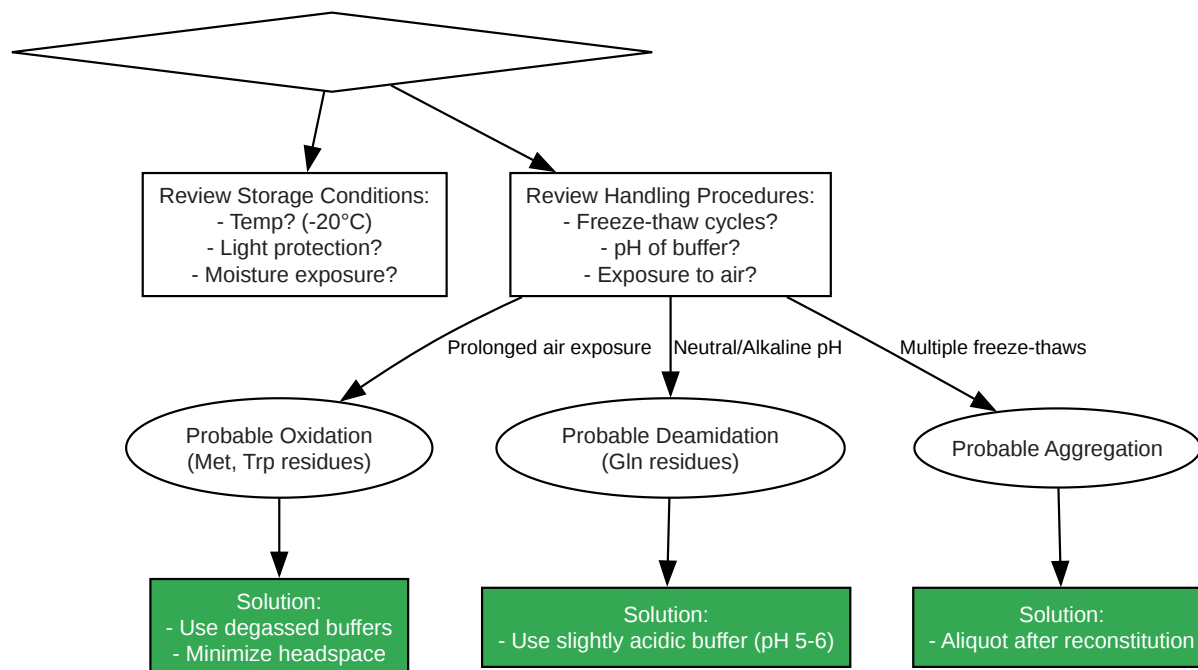
Logical Workflow for Storage and Handling

Lyophilized Galantide (M15) Handling

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Caption: Workflow for optimal storage and handling of **Galantide (M15)**.

Degradation Pathway Decision Tree



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Caption: Troubleshooting potential causes of reduced **Galantide (M15)** activity.

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